

structure-activity relationship (SAR) studies of cyclohexanecarboxamide analogs

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Compound of Interest

Compound Name: 2-
[(Butylamino)carbonyl]cyclohexan
ecarboxylic acid

CAS No.: 438613-40-2

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Optimizing Fsp³: A Comparative SAR Guide to Cyclohexanecarboxamide Analogs

Executive Summary

In modern drug discovery, the "Escape from Flatland" initiative has driven a shift from planar, aromatic-heavy scaffolds to three-dimensional aliphatic structures. This guide provides a technical comparison between Cyclohexanecarboxamide analogs and their traditional Benzamide counterparts.

While benzamides offer synthetic ease and

-

stacking interactions, they often suffer from poor aqueous solubility and rapid oxidative clearance. Cyclohexanecarboxamides introduce sp³ character (Fsp³), enhancing solubility and enabling specific stereochemical vectors for target engagement, particularly in 11

-HSD1 inhibitors and TRPV1 antagonists.

Strategic Rationale: The Aliphatic Advantage

The Fsp³ Hypothesis

The core differentiator between these scaffolds is the fraction of sp³-hybridized carbons. Increasing Fsp³ correlates with improved clinical success by enhancing solubility and reducing promiscuous binding (off-target toxicity).

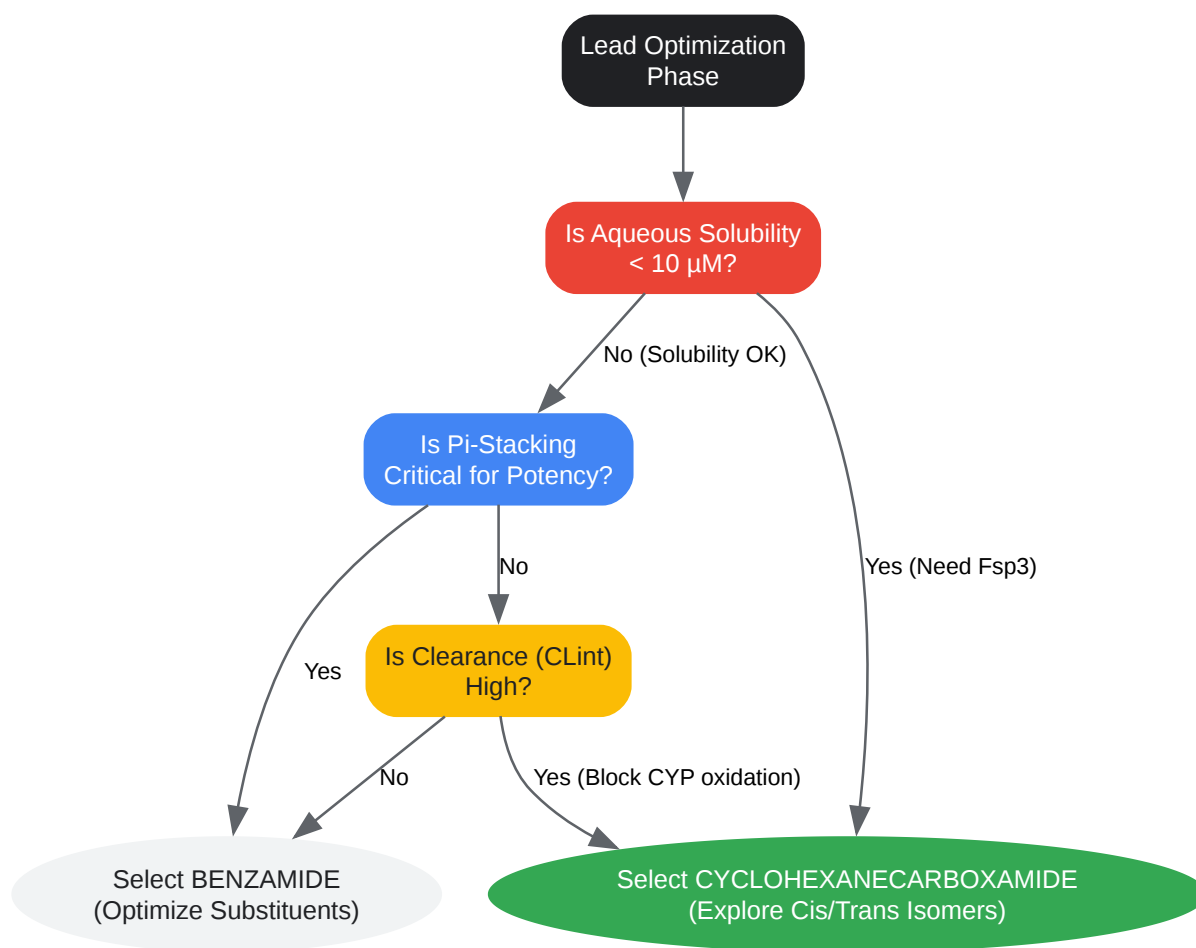
- Benzamides (Aromatic): Planar geometry. High melting points (crystal lattice energy). often rely on hydrophobic

-stacking.

- Cyclohexanecarboxamides (Aliphatic): Chair/boat conformations. Disrupted planarity improves solvation. Offers cis/trans isomerism for precise active site mapping.

Mechanistic Pathway: Scaffold Selection Logic

The following diagram illustrates the decision matrix for selecting between these scaffolds based on ADME requirements.



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Figure 1: Decision matrix for scaffold transition. High clearance or low solubility triggers a switch to the aliphatic cyclohexanecarboxamide scaffold.

Comparative Analysis: Cyclohexyl vs. Phenyl

The following data summarizes the structural impact on potency and physicochemical properties. Data represents a consensus of SAR trends observed in 11

-HSD1 inhibitor studies where a central amide linker is modified.

Table 1: Physicochemical & Biological Comparison

Feature	Benzamide Analog (Alternative)	Cyclohexanecarboxa mide (Product Focus)	Impact Analysis
Structure	Planar Phenyl Ring	Aliphatic Cyclohexyl Ring	Cyclohexyl disrupts planarity, increasing entropy.
LogD (pH 7.4)	3.8 - 4.2 (High Lipophilicity)	2.9 - 3.3 (Moderate)	Lower LogD improves distribution and reduces non-specific binding.
Solubility	Low (< 5 μ M)	Moderate-High (> 50 μ M)	Aliphatic ring reduces crystal lattice energy.
Metabolic Stability	Low (< 15 min)	High (> 60 min)	Phenyl rings are prone to CYP- mediated hydroxylation; Cyclohexyl is more robust.
Stereochemistry	None (Achiral)	Cis vs. Trans Isomers	Trans-isomers often mimic the planar vector of phenyl but with better properties.
Potency (IC50)	Reference (e.g., 10 nM)	Comparable or Superior (e.g., 8-12 nM)	Shape complementarity is maintained if the correct isomer is isolated.

Key Insight: While the Benzamide is easier to synthesize, the Cyclohexanecarboxamide provides a superior "drug-like" profile. The trans-4-substituted cyclohexanecarboxamide is frequently the bioisostere of choice for 1,4-disubstituted benzene rings.

Experimental Protocol: Microsomal Stability Assay

To validate the metabolic superiority of the cyclohexanecarboxamide scaffold, a rigorous comparative stability assay using Human Liver Microsomes (HLM) is required.

Methodology

Objective: Determine the Intrinsic Clearance (

) of the analogs.

Reagents:

- Pooled Human Liver Microsomes (20 mg/mL protein concentration).
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 3.3 mM MgCl₂, 0.4 U/mL glucose-6-phosphate dehydrogenase).
- Test Compounds (10 mM DMSO stock).
- Stop Solution: Acetonitrile containing internal standard (e.g., Tolbutamide).

Step-by-Step Workflow:

- Preparation: Dilute test compounds to 1 μ M in phosphate buffer (100 mM, pH 7.4).
- Pre-incubation: Mix 30 μ L of compound solution with 10 μ L of HLM (final protein conc. 0.5 mg/mL). Incubate at 37°C for 5 minutes.
- Initiation: Add 10 μ L of pre-warmed NADPH regenerating system to start the reaction.
- Sampling: At time points

min, remove 50 μ L aliquots.
- Quenching: Immediately transfer aliquots into 100 μ L of ice-cold Stop Solution.
- Analysis: Centrifuge at 4000 rpm for 20 min. Analyze supernatant via LC-MS/MS.

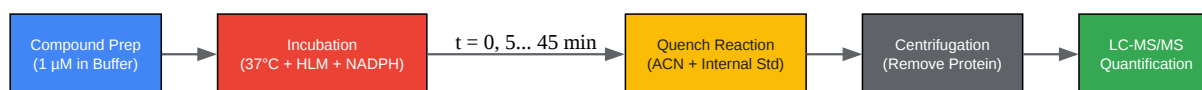
Data Calculation

Plot

vs. time. The slope

is used to calculate half-life and clearance:

Workflow Visualization



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Figure 2: Step-by-step workflow for determining metabolic stability (CLint).

Synthesis Note: Addressing Steric Hindrance

Unlike planar benzamides, cyclohexanecarboxylic acids can be sterically hindered, particularly at the carbonyl carbon.

- Standard Protocol: Use HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) rather than EDC/HOBt to ensure efficient coupling.
- Stereocontrol: Commercial starting materials often come as cis/trans mixtures. Isomer separation is best performed after amide coupling using Chiral SFC (Supercritical Fluid Chromatography) or via recrystallization if the derivative is crystalline.

References

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